

Synthesis of 4-(Methylsulfonamido)benzoic Acid: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 4-(Methylsulfonamido)benzoic acid

Cat. No.: B1295666

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Abstract

This document provides a detailed protocol for the synthesis of **4-(Methylsulfonamido)benzoic acid**, a valuable intermediate in pharmaceutical and chemical research. The synthesis is achieved through the reaction of 4-aminobenzoic acid with methanesulfonyl chloride in an aqueous basic solution. This method is robust, high-yielding, and proceeds under mild conditions. This application note includes a summary of the compound's properties, a detailed experimental protocol, and a visual representation of the synthesis workflow.

Chemical Properties and Data

A summary of the physical and chemical properties of the key compounds involved in this synthesis is provided below.

| Property | 4-(Methylsulfonamido)benzoic acid | 4-Aminobenzoic acid (PABA) | Methanesulfonyl Chloride |
|-------------------|---|---|------------------------------------|
| IUPAC Name | 4-(Methylsulfonamido)benzoic acid | 4-Aminobenzoic acid | Methanesulfonyl chloride |
| CAS Number | 7151-76-0[1][2] | 150-13-0 | 124-63-0 |
| Molecular Formula | C ₈ H ₉ NO ₄ S[1][2] | C ₇ H ₇ NO ₂ | CH ₃ ClO ₂ S |
| Molecular Weight | 215.23 g/mol [1][2] | 137.14 g/mol | 114.55 g/mol |
| Appearance | White to off-white solid | White crystalline powder | Colorless to yellow liquid |
| Melting Point | Not specified | 187-189 °C | -32 °C |
| Purity | ≥98%[2] | ≥99% | ≥99% |

Experimental Protocol

This protocol is adapted from a similar, high-yield synthesis of a related arylsulfonamide. The procedure involves the reaction of 4-aminobenzoic acid with methanesulfonyl chloride in an aqueous solution with the pH maintained at 8 using sodium carbonate.

Materials and Reagents

- 4-Aminobenzoic acid (PABA)
- Methanesulfonyl chloride
- Sodium carbonate
- Hydrochloric acid (1 N)
- Methanol
- Distilled water

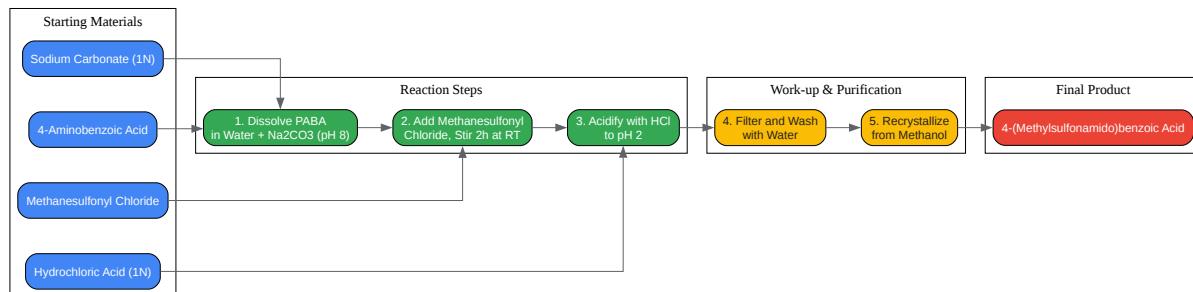
- Standard laboratory glassware (beaker, flask, etc.)
- Magnetic stirrer and stir bar
- pH meter or pH paper
- Filtration apparatus (e.g., Büchner funnel)

Synthesis Procedure

- Dissolution of Starting Material: In a suitable reaction vessel, dissolve 100 mmol (13.71 g) of 4-aminobenzoic acid in 50 mL of distilled water.
- pH Adjustment: While stirring, add a 1 N solution of sodium carbonate to the mixture until the pH reaches 8. This will dissolve the 4-aminobenzoic acid.
- Addition of Methanesulfonyl Chloride: Slowly add 120 mmol (9.2 mL, 13.75 g) of methanesulfonyl chloride to the reaction mixture. Maintain vigorous stirring.
- Reaction Monitoring and pH Control: Continue stirring the mixture at room temperature for 2 hours. During this time, monitor the pH and add small portions of the 1 N sodium carbonate solution as needed to maintain a pH of 8. The reaction progress can be monitored by the conversion of the initial suspension into a clear solution.
- Precipitation of the Product: After 2 hours, pour the reaction mixture into a beaker and acidify to pH 2 by the dropwise addition of 1 N hydrochloric acid. A white precipitate of **4-(Methylsulfonamido)benzoic acid** will form.
- Isolation and Purification: Collect the white precipitate by filtration and wash it thoroughly with distilled water. The crude product can be further purified by recrystallization from methanol to yield colorless crystals.
- Drying: Dry the purified product under vacuum to remove any residual solvent.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-(Methylsulfonamido)benzoic acid**.

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Caption: Workflow for the synthesis of **4-(Methylsulfonamido)benzoic acid**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Methanesulfonyl chloride is corrosive and lachrymatory. Handle with care.
- Hydrochloric acid is corrosive. Avoid contact with skin and eyes.
- Refer to the Safety Data Sheets (SDS) for all chemicals before use.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 4-(4-MethylphenylsulfonaMido)benzoic acid synthesis - chemicalbook [chemicalbook.com]
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